

Handling and safety procedures for Butylone as a research chemical

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Compound of Interest

Compound Name: **Butylone**

Cat. No.: **B606430**

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Application Notes and Protocols for Butylone Research

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Butylone** is a controlled substance in many jurisdictions. All acquisition, handling, storage, and disposal of this chemical must be in strict compliance with all applicable local, state, and federal regulations. These notes are intended for informational purposes for authorized researchers only and do not constitute an endorsement or encouragement of its use.

Introduction

Butylone (also known as β -keto-N-methylbenzodioxolylbutanamine or bk-MBDB) is a psychoactive substance belonging to the phenethylamine, amphetamine, and cathinone chemical classes.^[1] It is a β -keto analogue of MBDB.^[1] As a research chemical, understanding its properties, handling requirements, and biological interactions is crucial for safe and effective scientific investigation. This document provides detailed application notes and protocols for the handling and study of **Butylone** in a laboratory setting.

Quantitative Data Physical and Chemical Properties

Property	Value	Source
IUPAC Name	1-(1,3-benzodioxol-5-yl)-2-(methylamino)butan-1-one	[1]
Synonyms	βk-MBDB, bk-MBDB	[2]
Molecular Formula	C ₁₂ H ₁₅ NO ₃	[3] [4]
Molar Mass	221.25 g/mol	[5]
CAS Number	802575-11-7	[1] [3]
Appearance	Neat solid	[6]
Melting Point	Undetermined	[7]
Boiling Point	Undetermined	[7]
Flash Point	Not applicable	[7]
Solubility	Water: Not determined	[7]
logP _{oct/wat}	1.596 (Crippen Calculated Property)	[8]

Toxicological Data

Parameter	Value	Species	Route	Source
LD ₅₀ (Acute Oral Toxicity)	100 mg/kg (ATE)	Not specified	Oral	[7]

ATE: Acute Toxicity Estimate. LD₅₀ (Lethal Dose, 50%) is the dose required to kill half the members of a tested population.[\[9\]](#) A lower LD₅₀ is indicative of higher toxicity.[\[9\]](#)

Safety and Handling Procedures

Hazard Identification

Butylone is classified as a hazardous substance with the following primary concerns:

- Acute Toxicity (Oral): Toxic if swallowed.[\[7\]](#)

- Skin Irritation: Causes skin irritation.[7]
- Eye Irritation: Causes serious eye irritation.[7]
- Respiratory Irritation: May cause respiratory irritation.[7]

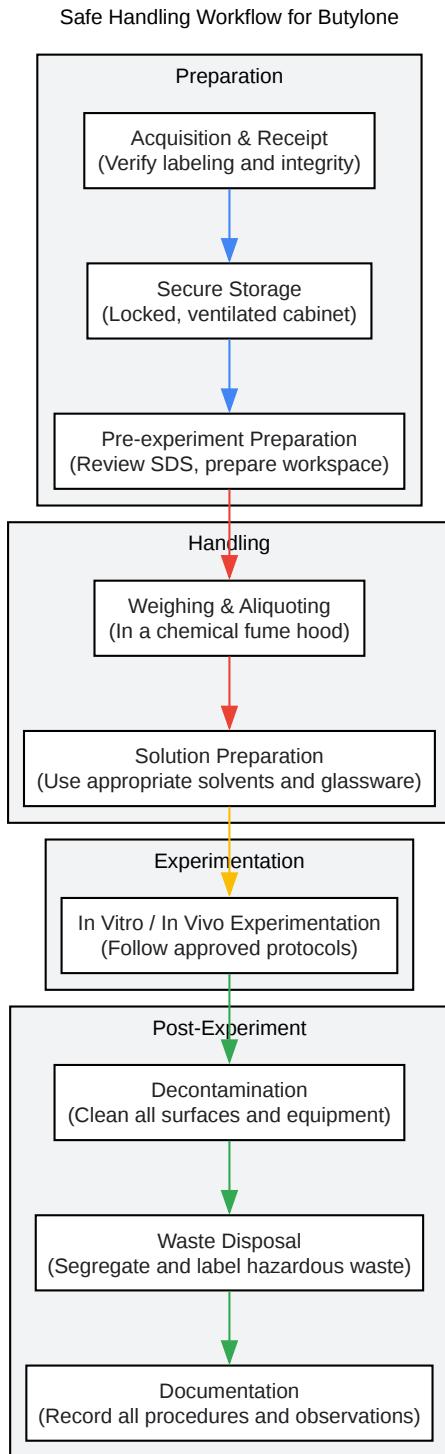
Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **Butylone**. The following PPE is mandatory:

- Eye and Face Protection: Tightly fitting safety goggles and a face shield (minimum 8-inch).[5]
- Hand Protection: Chemical-resistant gloves such as butyl rubber or Viton®.[5][6] Always inspect gloves for integrity before use.[10]
- Body Protection: A fire/flame-resistant and impervious laboratory coat.[5] A chemical-resistant apron should be worn over the lab coat when handling larger quantities.[5]
- Respiratory Protection: All handling of **Butylone** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[5] In case of emergencies, such as a large spill, an air-purifying respirator (APR) with organic vapor cartridges may be necessary.[5]

Safe Handling Workflow

The following diagram illustrates the recommended workflow for the safe handling of **Butylone** in a research setting.



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Caption: Workflow for the safe handling of **Butylone**.

Emergency Procedures

- Spill:
 - Evacuate the immediate area and alert others.[11]
 - If the spill is large or involves volatile materials, activate the fire alarm to initiate a building evacuation.[11]
 - For small spills, if properly trained and equipped, contain the spill with an inert absorbent material.[12]
 - Do not use dry brushing for cleanup of dusty materials.[12]
 - Place the absorbed material into a sealed, labeled container for hazardous waste disposal.[13]
 - Decontaminate the area with a suitable cleaning agent.[13]
- Fire:
 - Activate the nearest fire alarm and evacuate the building.[14]
 - If the fire is small and you are trained to do so, use a CO₂, dry chemical, or foam extinguisher.[15]
- Personal Exposure:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[14][16] Seek immediate medical attention.[14]
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[11] Seek medical attention if irritation persists.
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[15]
 - Ingestion: Do not induce vomiting.[7] Seek immediate medical attention.[7]

Biological Activity and Metabolism

Signaling Pathways

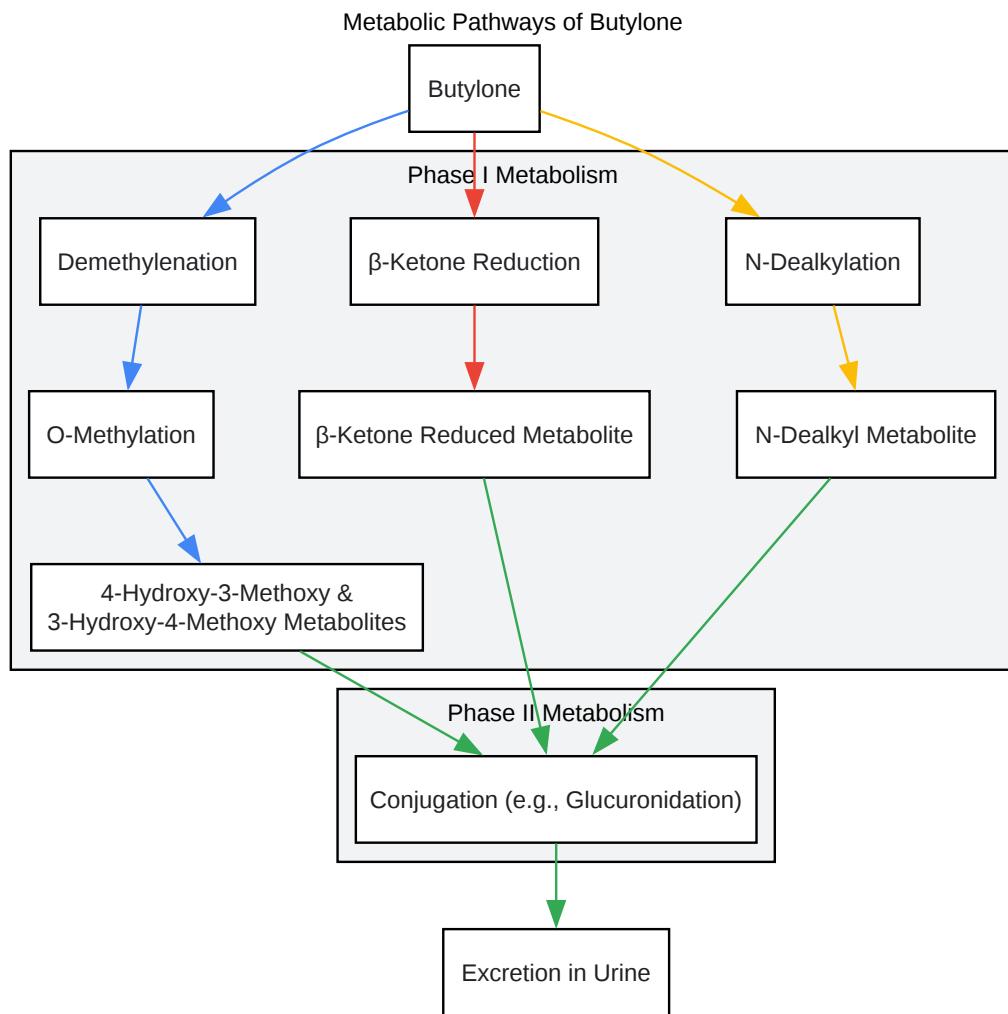
Butylone primarily acts as a monoamine transporter inhibitor, with a greater potency for the norepinephrine transporter (NET) compared to the dopamine (DAT) and serotonin (SERT) transporters.^{[1][17]} This suggests a pharmacological profile that may produce stimulant effects.^[1] It functions in a manner similar to MDMA and methylone by increasing extracellular levels of monoamines.^[1]

Metabolic Pathways

The metabolism of **Butylone** occurs primarily in the liver and involves three main pathways:

- Demethylenation followed by O-methylation: This is a major metabolic route, resulting in the formation of 4-hydroxy-3-methoxy and 3-hydroxy-4-methoxy metabolites.^{[2][3]}
- β -Ketone Reduction: The ketone group is reduced to a hydroxyl group.^[3]
- N-dealkylation: The methyl group is removed from the nitrogen atom.^[3]

The following diagram illustrates the primary metabolic pathways of **Butylone**.



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Caption: Primary metabolic pathways of **Butylone**.

Experimental Protocols

Note: The following protocols are generalized and should be adapted and validated for specific experimental conditions. They are based on methodologies reported in the scientific literature for synthetic cathinones.

Generalized In Vitro Protocol: Monoamine Transporter Uptake Inhibition Assay

This assay measures the ability of **Butylone** to inhibit the uptake of neurotransmitters by their respective transporters.

Materials:

- HEK 293 cells expressing human dopamine (hDAT), serotonin (hSERT), or norepinephrine (hNET) transporters.
- Radiolabeled neurotransmitters (e.g., $[^3\text{H}]$ dopamine, $[^3\text{H}]$ serotonin).
- **Butylone** test solutions of varying concentrations.
- Appropriate assay buffers and scintillation fluid.

Procedure:

- Cell Culture: Culture and maintain the HEK 293 cell lines according to standard protocols.
- Assay Preparation: Seed the cells in a 96-well plate and allow them to adhere.
- Compound Addition: Add varying concentrations of **Butylone** to the wells.
- Initiation of Uptake: Add the radiolabeled neurotransmitter to each well.
- Incubation: Incubate the plate for a specified time at a controlled temperature.
- Termination of Uptake: Stop the reaction by washing the cells with ice-cold buffer.
- Quantification: Lyse the cells and measure the radioactivity using a scintillation counter.
- Data Analysis: Calculate the IC_{50} value for **Butylone** at each transporter.

Generalized In Vivo Protocol: Microdialysis in Rats

This protocol allows for the in vivo measurement of extracellular neurotransmitter levels in the brain following the administration of **Butylone**.[\[18\]](#)[\[19\]](#)[\[20\]](#)

Materials:

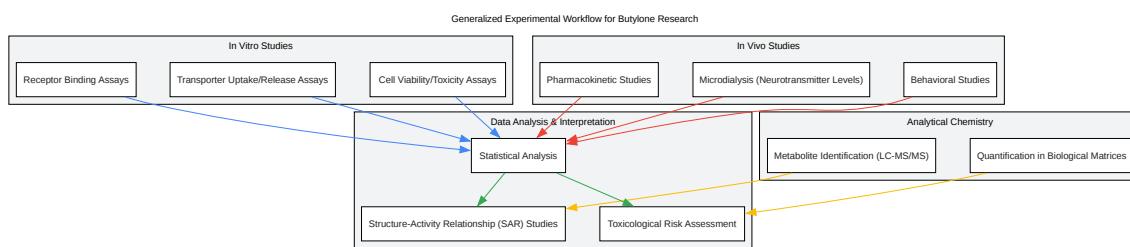
- Adult male Sprague-Dawley rats.
- Stereotaxic apparatus for surgery.
- Microdialysis probes and a syringe pump.
- Artificial cerebrospinal fluid (aCSF).
- **Butylone** solution for administration (e.g., intravenous).
- HPLC system with electrochemical detection for neurotransmitter analysis.

Procedure:

- Surgical Implantation: Anesthetize the rat and surgically implant a guide cannula into the brain region of interest (e.g., nucleus accumbens).[18]
- Recovery: Allow the animal to recover from surgery for a specified period.
- Microdialysis: On the day of the experiment, insert a microdialysis probe through the guide cannula and perfuse with aCSF at a slow, constant rate.[20]
- Baseline Collection: Collect baseline dialysate samples to establish basal neurotransmitter levels.
- Drug Administration: Administer **Butylone** to the rat (e.g., via a tail vein catheter).
- Sample Collection: Continue to collect dialysate samples at regular intervals post-administration.
- Neurochemical Analysis: Analyze the dialysate samples for neurotransmitter content using HPLC-ED.
- Data Analysis: Express the post-administration neurotransmitter levels as a percentage of the baseline levels.

Generalized Experimental Workflow

The following diagram outlines a general workflow for conducting research on **Butylone**.



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Caption: Generalized workflow for **Butylone** research.

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